

CAS number for methyl hydrogen suberate

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Compound of Interest

Compound Name: *Octanedioic acid, monomethyl ester*
Cat. No.: *B8793085*

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The Strategic Utility of Methyl Hydrogen Suberate (CAS: 3946-32-5) in Bifunctional Synthetic Workflows

As a Senior Application Scientist overseeing complex synthetic pipelines, I frequently encounter the architectural challenge of elongating symmetric aliphatic chains. When drug development protocols require the synthesis of long-chain keto-acids or paracyclophanes, starting with a symmetric dicarboxylic acid like suberic acid often leads to a statistical nightmare of unreacted, mono-reacted, and di-reacted species.

The elegant solution lies in pre-desymmetrization. By utilizing methyl hydrogen suberate (CAS: 3946-32-5)—also known as monomethyl suberate or 8-methoxy-8-oxooctanoic acid—we effectively mask one terminus of the C8 chain^{[1],[2]}. This allows us to perform highly directed, unidirectional chemistry on the free carboxylic acid while preserving the esterified end for downstream deprotection or further functionalization.

Physicochemical Profiling

Before integrating any building block into a GMP or GLP workflow, establishing a rigorous physicochemical profile is mandatory. Below is the quantitative data summarizing the core properties of methyl hydrogen suberate.

Parameter	Specification
IUPAC Name	8-methoxy-8-oxooctanoic acid[1]
CAS Registry Number	3946-32-5[1],[2]
Molecular Formula	C9H16O4[3],[4]
Appearance	Colorless to white fused solid or clear liquid[1],[2]
Boiling Point	~155.5 °C at 4 mmHg[5]
Assay (Aqueous Titration)	95.0% – 105.0%[1]
Purity (Silylated GC)	≥ 95.0% - 98.0%[1],[2]

Experimental Methodology: Synthesis & Self-Validation

Protocol 1: Synthesis and Isolation of Methyl Hydrogen Suberate

While commercially available, understanding the synthesis of this monoester is critical for troubleshooting impurities. The process relies on the controlled esterification of suberic acid[6].

- **Step 1: Controlled Esterification** React suberic acid with a strictly substoichiometric amount of methanol in the presence of an acid catalyst[6]. Causality: Limiting the methanol shifts the equilibrium to favor the monoester over the diester, though a statistical mixture will inevitably form.
- **Step 2: Fractional Distillation** Subject the crude mixture to high-vacuum fractional distillation. Causality: The unreacted diacid, the target monoester, and the diester have significantly different boiling points. Methyl hydrogen suberate distills cleanly at approximately 155.5 °C at 4 mmHg[5].
- **Step 3: Self-Validating Quality Control** To validate the success of the distillation, perform an aqueous acid-base titration to quantify the free -COOH group; the assay should read between 95.0% and 105.0%[1]. Concurrently, derivatize a sample via silylation and analyze it

using Gas Chromatography (GC). Causality: Silylation is critical because it masks the free carboxylic acid, preventing hydrogen-bonding-induced peak tailing on the GC column. This ensures the readout accurately reflects a $\geq 95.0\%$ purity threshold without analytical artifacts[1].

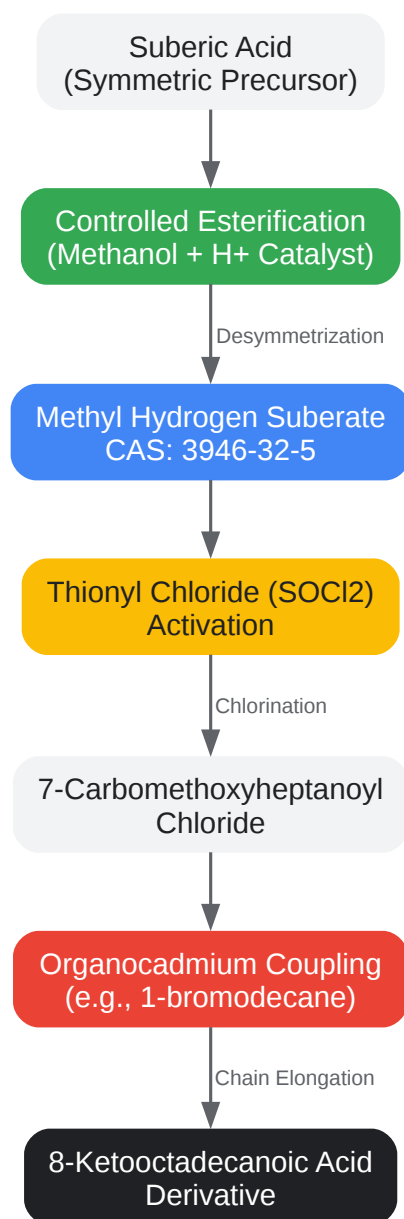
Protocol 2: Downstream Application - Synthesis of 8-Ketooctadecanoic Acid

Methyl hydrogen suberate is routinely used to synthesize long-chain keto-acids, which are vital intermediates in lipid nanoparticle (LNP) development and dermatological APIs[7].

- **Step 1: Activation to Acid Chloride** React methyl hydrogen suberate with thionyl chloride (SOCl_2) to yield 7-carbomethoxyheptanoyl chloride[5]. Validation: Monitor the reaction via Fourier Transform Infrared (FTIR) spectroscopy. The disappearance of the broad carboxylic acid O-H stretch ($3300\text{--}2500\text{ cm}^{-1}$) and the appearance of a sharp acyl chloride carbonyl stretch ($\sim 1800\text{ cm}^{-1}$) confirms complete conversion[1].
- **Step 2: Organocadmium Coupling** React the resulting acid chloride with an organocadmium reagent derived from 1-bromodecane[7]. Causality: Organocadmium reagents are specifically chosen over Grignard reagents because they are significantly less nucleophilic; they selectively attack the highly reactive acid chloride without reacting with the methyl ester at the opposite end of the chain[7].
- **Step 3: Self-Validating Isolation** Isolate the ketonic fraction using Girard's reagent T[7]. Causality: Girard's reagent T selectively forms water-soluble hydrazones with ketones. This allows all non-ketonic impurities (unreacted starting materials and ester byproducts) to be washed away in the organic phase. Subsequent acid hydrolysis of the aqueous phase recovers the pure 8-ketooctadecanoic acid derivative[7].

Workflow Visualization

Below is the logical workflow mapping the desymmetrization and chain elongation process.



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Workflow: Desymmetrization of suberic acid to form long-chain keto-acids.

Conclusion

The strategic use of methyl hydrogen suberate eliminates the inefficiencies inherent in symmetric diacid chemistry. By bridging the gap between raw aliphatic precursors and complex, asymmetric APIs, it remains an indispensable tool in the modern synthetic chemist's arsenal.

References

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